

optimizing yield 2-Ethoxypentane industrial production

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Compound Focus: 2-Ethoxypentane

CAS No.: 1817-89-6

Cat. No.: S705075

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Basic Information for 2-Ethoxypentane

Before troubleshooting, familiarizing yourself with the compound's basic properties is essential for setting up reactions and identifying issues like low yield or impurities.

Table 1: Chemical & Physical Properties of 2-Ethoxypentane [1] [2] [3]

Property	Value
CAS Registry Number	1817-89-6
Molecular Formula	C ₇ H ₁₆ O
Molecular Weight	116.20 g/mol
Density	0.77 g/cm ³
Boiling Point	109 - 118 °C
Flash Point	~9 °C
Vapor Pressure	29.6 mmHg at 25°C

Property	Value
Refractive Index	1.395

Synthesis and Optimization Strategies

Here are answers to frequently asked questions regarding the synthesis and optimization of **2-Ethoxypentane**.

Q1: What is a reliable synthesis method for 2-Ethoxypentane?

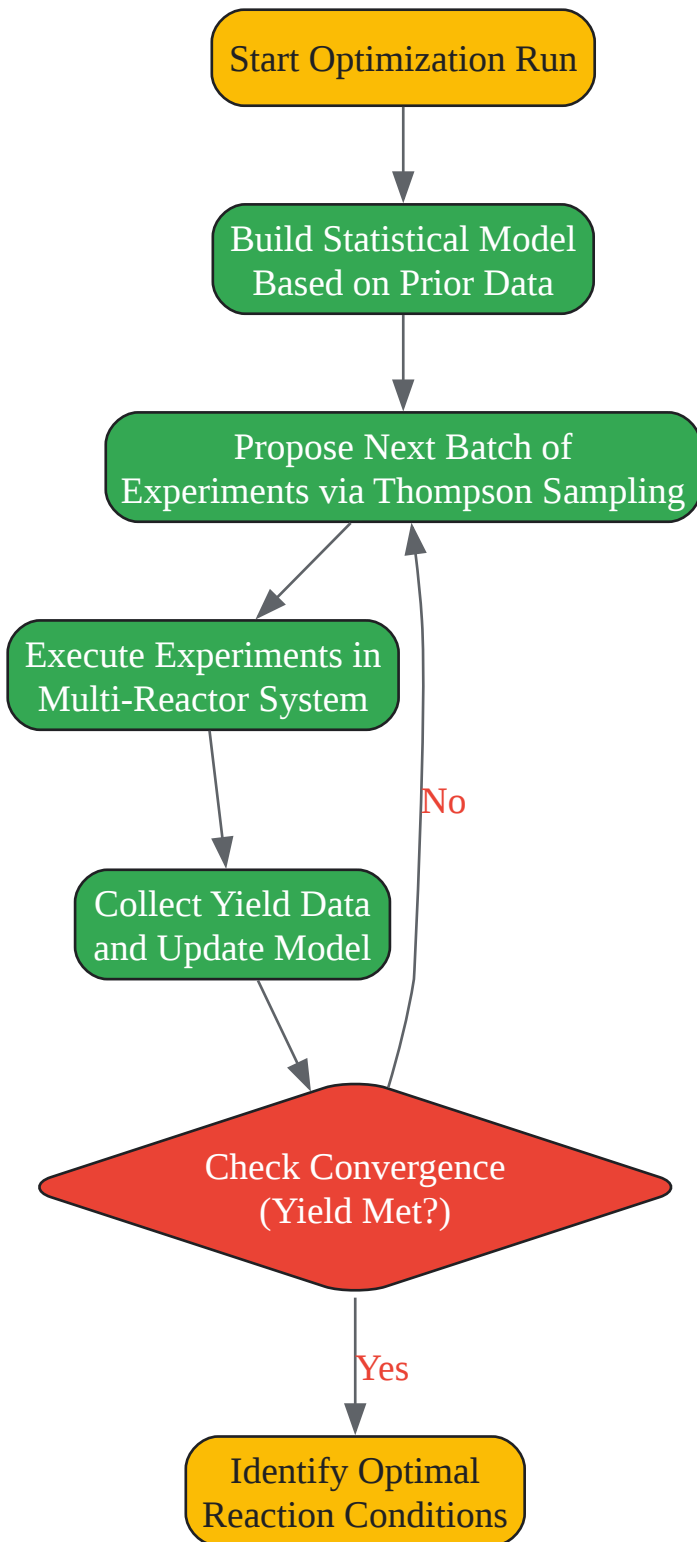
A high-yield method is the **acid-catalyzed etherification of aliphatic alcohols using stoichiometric quantities of dialkyl carbonates** [3].

- **Reaction:** A range of ethyl ethers can be synthesized cleanly by reacting the corresponding alcohol with diethyl carbonate over a solid acid catalyst.
- **Catalyst:** **γ-Alumina** (a solid acid catalyst).
- **Key Advantage:** This reaction can be conducted at ambient pressure without needing a large excess of diethyl carbonate, making it more efficient and cleaner.
- **Detailed Protocol:**
 - Charge the reactor with the pentanol isomer (e.g., 2-pentanol) and diethyl carbonate in a **stoichiometric 1:1 molar ratio**.
 - Add the solid **γ-alumina catalyst**.
 - Heat the mixture with stirring at reflux, with the temperature depending on the specific reactants.
 - Monitor the reaction for completion (e.g., via GC).
 - Upon completion, separate the catalyst from the reaction mixture by simple filtration.
 - Purify the product, **2-Ethoxypentane**, from the filtrate using standard techniques like distillation.

Q2: How can I optimize the reaction yield in a multi-reactor system?

For advanced, high-throughput optimization in multi-reactor systems (e.g., platforms like **REALCAT**), consider implementing **Process-Constrained Batch Bayesian Optimization via Thompson Sampling (pc-BO-TS)** [4].

- **Core Concept:** This machine learning method efficiently finds the best combination of reaction parameters (like temperature, pressure, flow rates) to maximize yield, while respecting the fixed constraints of your experimental setup (e.g., shared feed composition in reactor blocks).
- **Key Advantage:** It intelligently balances **exploration** (testing new, uncertain conditions) and **exploitation** (refining known good conditions), leading to faster optimization with fewer experiments compared to traditional methods.
- **Implementation Workflow:**



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Troubleshooting Common Production Issues

Table 2: Troubleshooting Guide for 2-Ethoxypentane Production

Problem	Potential Cause	Suggested Solution
Low Yield	Non-optimized reaction parameters (T, P, catalyst loading).	Implement a structured optimization algorithm like pc-BO-TS to find the global optimum [4].
	Impure starting materials or catalyst deactivation.	Source high-purity 2-pentanol and diethyl carbonate. Re-activate or replace the γ -alumina catalyst.
Formation of By-products	Overheating leading to decomposition.	Precisely control reaction temperature. The boiling point of the product is $\sim 109-118^{\circ}\text{C}$; avoid excessive temperatures [1] [3].
	The reaction pathway may favor elimination over substitution. Note that when 2-bromopentane reacts with ethoxide, the major product is an alkene (trans-2-pentene) via an E2 elimination mechanism, not the ether [5].	Ensure your synthesis route is appropriate. For the Williamson ether synthesis, consider steric hindrance. Using a less sterically hindered alkoxide or alkyl halide can minimize side reactions.
Inconsistent Results Between Reactors	Shared constraints in a multi-reactor system (e.g., pressure, feed) not being accounted for.	Use hierarchical process-constrained optimization (hpc-BO-TS) , an extension of pc-BO-TS designed to handle such complex, coupled constraints [4].

Key Takeaways for Your Research

- **Leverage Advanced Optimization:** For complex, multi-variable systems, move beyond one-factor-at-a-time experiments. **Bayesian optimization** represents a significant step forward in efficiently navigating complex experimental landscapes to maximize yield [4].
- **Choose the Right Synthesis Path:** Be mindful of reaction mechanisms. The acid-catalyzed etherification with a dialkyl carbonate is a robust path, while nucleophilic substitution on secondary halides with strong bases may compete with elimination [5] [3].

- **Prioritize Safety:** **2-Ethoxypentane** is highly **flammable** (Flash Point ~9°C) and can be harmful. Always handle it in a well-ventilated area, away from ignition sources, and with appropriate personal protective equipment (PPE) [3].

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